(R)-2-(2-Chloro-4-fluorophenyl)pyrrolidine synthesis pathway overview

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Compound of Interest

Compound Name:	*(R)-2-(2-Chloro-4-fluorophenyl)pyrrolidine*
Cat. No.:	*B13046622*

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Advanced Synthesis Guide: (R)-2-(2-Chloro-4-fluorophenyl)pyrrolidine

Executive Summary

(R)-2-(2-Chloro-4-fluorophenyl)pyrrolidine (CAS: 1228558-83-5) is a critical chiral heterocyclic intermediate, primarily utilized in the synthesis of next-generation tropomyosin receptor kinase (TRK) inhibitors analogous to Larotrectinib (LOXO-101). Its structural core—a pyrrolidine ring bearing a specific 2-aryl substitution—dictates the binding affinity and selectivity of the final pharmacophore.

This technical guide details two primary synthesis pathways:

- The Industrial Process Route (Route A): A scalable, convergent approach utilizing Grignard addition to a lactam followed by asymmetric hydrogenation. This is the "Gold Standard" for multigram-to-kilogram production.

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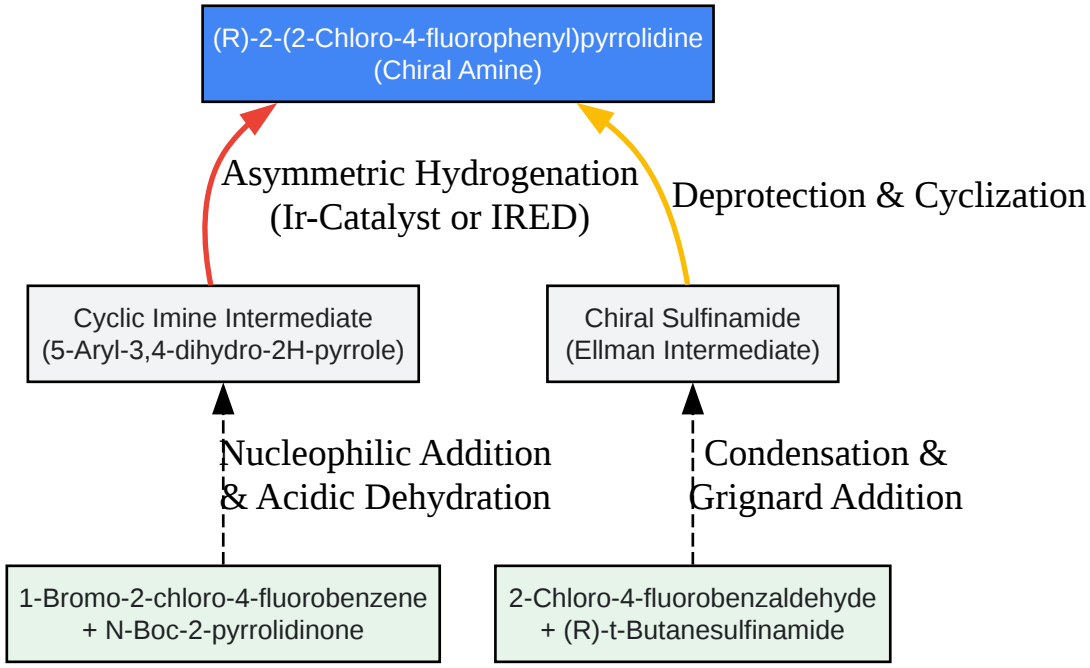
- The Discovery Route (Route B): An Ellman's Auxiliary-mediated pathway, ideal for rapid analog generation and medicinal chemistry exploration.

Retrosynthetic Analysis

The strategic disconnection of the target molecule reveals three distinct precursors. The choice of disconnection dictates the stereocontrol strategy—either catalytic asymmetric induction (Route A) or substrate-controlled diastereoselectivity (Route B).

DOT Diagram: Retrosynthetic Logic



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Caption: Retrosynthetic breakdown showing the two primary access points: the Cyclic Imine (Process Route) and the Chiral Sulfinamide (Discovery Route).[1][2][3]

Route A: The Industrial Process (Asymmetric Hydrogenation)

Best for: Scalability (>100g), Cost-Efficiency, Atom Economy.[1] Core Logic: This route avoids expensive chiral auxiliaries by employing a catalytic asymmetric hydrogenation of a cyclic imine. It mimics the industrial synthesis of the Larotrectinib intermediate (2,5-difluoro analog).

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Phase 1: Formation of the Cyclic Imine

The synthesis begins with the generation of a Grignard reagent from 1-bromo-2-chloro-4-fluorobenzene, which is added to N-Boc-2-pyrrolidinone. The resulting hemiaminal is unstable and is dehydrated under acidic conditions to yield the cyclic imine.

- Step 1.1: Grignard Formation
  - Reagents: 1-Bromo-2-chloro-4-fluorobenzene (1.0 equiv), Mg turnings (1.1 equiv), I_2 (cat.), THF (anhydrous).
  - Protocol: Activate Mg turnings with iodine in minimal THF. Add the aryl bromide solution dropwise at reflux to maintain a steady exotherm. Titrate to confirm concentration (~1.0 M).
- Step 1.2: Nucleophilic Addition
  - Reagents:N-Boc-2-pyrrolidinone (1.0 equiv), THF.
  - Protocol: Cool Grignard solution to -20°C. Add N-Boc-2-pyrrolidinone dropwise. Stir for 2 hours. The nucleophile attacks the carbonyl, forming the N-Boc-4-aryl-4-hydroxybutylamine intermediate (hemiaminal).
- Step 1.3: Deprotection & Cyclization
  - Reagents: TFA (Trifluoroacetic acid) or HCl/MeOH.
  - Protocol: Treat the crude intermediate with TFA (5-10 equiv) in DCM at 0°C → RT. The acid cleaves the Boc group and catalyzes the elimination of water, closing the ring to form 5-(2-chloro-4-fluorophenyl)-3,4-dihydro-2H-pyrrole.
  - Purification: Neutralize with $NaHCO_3$. Extract with DCM. The cyclic imine is often an oil that darkens on standing; use immediately or store under Argon at -20°C.

Phase 2: Asymmetric Hydrogenation

This is the stereodefining step. Two methods are prevalent: Chemical Catalysis (Iridium) or Biocatalysis (Imine Reductase).[1]

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Option A: Iridium-Catalyzed Hydrogenation (Chemical)[4]

- Catalyst: $[Ir(COD)Cl]_2$ (0.5 mol%) + (S)-SegPhos or (S)-MeO-Biphep (1.1 mol%).
- Additive: Iodine (I_2) or acetic acid often enhances rate/ee.
- Conditions: H_2 (30-50 bar), Toluene or THF, RT, 12-24 h.
- Mechanism: The Iridium complex coordinates to the imine nitrogen and the alkene, directing hydride transfer to the Re-face (or Si-face depending on ligand) to establish the (R)-configuration.

Option B: Enzymatic Reduction (Biocatalytic)[1]

- Enzyme: Recombinant Imine Reductase (IRED) specific for cyclic imines (e.g., from Streptomyces sp.).[1]
- Cofactor Recycling: NADP+, Glucose Dehydrogenase (GDH), Glucose.[1]
- Conditions: pH 7.0 Buffer/DMSO (9:1), 30°C.
- Advantage: Often yields >99% ee without heavy metals.

Experimental Protocol (Chemical Route)

- Charge a high-pressure autoclave with the cyclic imine (10.0 g, 50.6 mmol).
- Add the pre-formed catalyst solution: $[Ir(COD)Cl]_2$ (170 mg) and (S)-SegPhos (340 mg) in degassed Toluene (100 mL).
- Pressurize with H_2 to 30 bar. Purge 3 times.
- Stir at ambient temperature for 18 hours.
- Analyze conversion by HPLC. If >98%, vent and concentrate.[1]
- Purification: The product is an amine. Isolate as the HCl salt by adding 1M HCl in ether. Recrystallize from EtOH/Et_2O to upgrade ee if necessary.

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Route B: The Discovery Route (Ellman's Auxiliary)

Best for: Rapid analog synthesis, Medicinal Chemistry, establishing absolute configuration.[1]

Phase 1: Chiral Imine Formation[1]

- Reagents: 2-Chloro-4-fluorobenzaldehyde + (R)-tert-butanesulfinamide.
- Catalyst: $Ti(OEt)_4$ (2.0 equiv).[1]
- Solvent: THF or DCM.
- Outcome: Formation of the (R)-N-sulfinyl imine. The bulky tert-butyl group directs the subsequent addition.

Phase 2: Grignard Addition & Cyclization[1]

- Reagent: 3-Chloropropylmagnesium bromide (or protected equivalent).
- Condition: -78°C in THF.
- Mechanism: The Grignard reagent attacks the imine via a closed transition state (Zimmerman-Traxler model), controlled by the sulfinyl chiral center.
- Result: A linear sulfinamide intermediate.
- Cyclization:
  - Base-Induced: Treat with NaH or KHMDS to displace the alkyl chloride (intramolecular S_N2).
  - Deprotection: Treat with HCl/MeOH to remove the sulfinyl group.
  - Result: **(R)-2-(2-Chloro-4-fluorophenyl)pyrrolidine**.

DOT Diagram: Ellman Workflow

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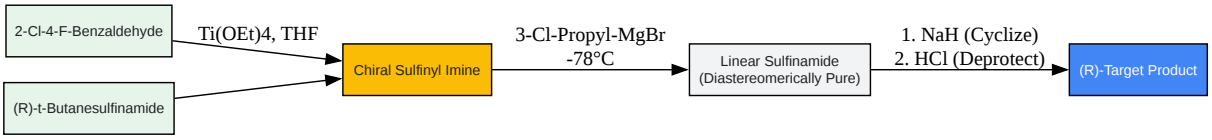

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Caption: Step-by-step flow of the Ellman auxiliary route, ensuring stereochemical integrity via substrate control.

Comparative Analysis

Feature	Route A: Industrial (Imine Hydrog.)	Route B: Discovery (Ellman)
Step Count	3 Linear Steps	4-5 Linear Steps
Scalability	High (kg scale)	Low/Medium (g scale)
Stereocontrol	Catalyst Dependent (Tunable)	Auxiliary Dependent (Fixed)
Atom Economy	Excellent	Poor (Stoichiometric auxiliary waste)
Cost	Low (Reagents are cheap)	High (Sulfinamide & Ti reagent)
Key Risk	Cyclic imine stability	Diastereomer separation

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